

(R)-2-(4-Aminophenyl)-2-hydroxyacetic acid structure

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)-2-hydroxyacetic acid

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An In-depth Technical Guide to (R)-2-(4-Aminophenyl)-2-hydroxyacetic Acid: Structure, Synthesis, and Application

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Abstract

(R)-2-(4-Aminophenyl)-2-hydroxyacetic acid, also known as (R)-4-aminomandelic acid, is a high-value chiral building block pivotal to the synthesis of complex pharmaceutical agents. Its unique structure, featuring a stereocenter directly attached to an aromatic ring, a carboxylic acid, and a hydroxyl group, makes it a critical intermediate in modern asymmetric synthesis. This guide provides an in-depth exploration of its molecular architecture, physicochemical properties, and spectroscopic signature. We present a detailed examination of both classical and modern synthetic strategies, including diastereomeric resolution and enantioselective biocatalysis. Furthermore, this document elucidates its primary application as a key precursor in the synthesis of the β 3-adrenergic agonist, Mirabegron, and concludes with essential safety and handling protocols for laboratory and industrial settings.

Molecular Structure and Physicochemical Properties

(R)-2-(4-Aminophenyl)-2-hydroxyacetic acid is a derivative of mandelic acid, featuring an amino group at the para-position of the phenyl ring. The core of its chemical utility lies in the chiral carbon atom (C2), which is bonded to four distinct substituents: a hydroxyl group (-OH), a carboxylic acid group (-COOH), a 4-aminophenyl group, and a hydrogen atom. This specific spatial arrangement, designated as the (R)-configuration according to the Cahn-Ingold-Prelog priority rules, is fundamental to its role in stereospecific synthesis.

The presence of both an acidic carboxyl group and a basic amino group makes it an amino acid, capable of existing as a zwitterion under certain pH conditions. This amphoteric nature, combined with its aromaticity and chirality, governs its reactivity and physical properties.

Table 1: Core Properties and Identifiers

Property	Value	Source(s)
IUPAC Name	(2R)-2-(4-aminophenyl)-2-hydroxyacetic acid	[1]
Synonyms	(R)-4-Aminomandelic acid	
CAS Number	71630-32-5	[1]
Molecular Formula	C ₈ H ₉ NO ₃	[1]
Molecular Weight	167.16 g/mol	[1]
Appearance	White to off-white crystalline powder (Expected)	
Melting Point	Expected >133 °C; (R)-Mandelic acid melts at 131-133 °C	[2]
Solubility	Partially soluble in water; soluble in polar organic solvents	[2]
SMILES	O=C(O)O	[1]
InChI Key	YJGSMLNQLMZMJD-SSDOTTSWSA-N (Isomer)	

Spectroscopic and Analytical Characterization

Precise characterization is essential to confirm the structural integrity and enantiomeric purity of **(R)-2-(4-Aminophenyl)-2-hydroxyacetic acid**. A combination of spectroscopic and chromatographic techniques is employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the molecular structure. While a published spectrum for this specific compound is not readily available, a theoretical analysis based on its structure allows for the prediction of its key features.[3][4]

- ^1H NMR:
 - Aromatic Protons: The protons on the 4-substituted phenyl ring are expected to appear as two distinct doublets in the aromatic region (~6.5-7.5 ppm). The protons ortho to the amino group will be more shielded (upfield) compared to the protons meta to the amino group.
 - Methine Proton (-CH(OH)-): The single proton on the chiral carbon is expected to appear as a singlet around 5.0 ppm. Its chemical shift is influenced by the adjacent hydroxyl and phenyl groups.
 - Amine, Hydroxyl, and Carboxyl Protons: The protons of the -NH₂, -OH, and -COOH groups are exchangeable and will appear as broad singlets. Their chemical shifts are highly dependent on the solvent, concentration, and temperature.
- ^{13}C NMR:
 - Carbonyl Carbon (-COOH): The carboxylic acid carbon is the most deshielded, expected to appear downfield (>170 ppm).
 - Aromatic Carbons: Four distinct signals are expected for the aromatic carbons. The carbon attached to the chiral center (C1') will be around 130-140 ppm, while the carbon bearing the amino group (C4') will be shielded and appear further upfield.
 - Methine Carbon (-CH(OH)-): The chiral carbon atom is expected to have a signal in the range of 70-75 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band is expected from 2500-3300 cm⁻¹, characteristic of the hydrogen-bonded O-H group in the carboxylic acid dimer.[\[5\]](#)
- O-H Stretch (Alcohol): A broad band is expected around 3200-3550 cm⁻¹. This may overlap with the N-H stretch.

- N-H Stretch (Amine): Primary amines typically show two medium-intensity bands in the 3300-3500 cm^{-1} region.
- C=O Stretch (Carboxyl): A strong, sharp absorption peak is expected in the range of 1700-1725 cm^{-1} .
- C=C Stretch (Aromatic): Medium to weak absorptions are expected in the 1500-1600 cm^{-1} region.

Chiral High-Performance Liquid Chromatography (HPLC)

Determining the enantiomeric excess (e.e.) is crucial for any application involving a single enantiomer. Chiral HPLC is the standard method for this analysis, achieving separation based on the differential interaction of enantiomers with a chiral stationary phase (CSP).[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Column Selection: A cellulose-based CSP, such as a CHIRALPAK® IC column (e.g., cellulose tris(3,5-dichlorophenylcarbamate) immobilized on silica gel), is highly effective for separating mandelic acid derivatives.[\[1\]](#)
- Mobile Phase Preparation: A typical mobile phase consists of a mixture of a non-polar solvent (e.g., n-hexane) and an alcohol modifier (e.g., isopropanol or ethanol). An acidic additive, such as 0.1% trifluoroacetic acid (TFA), is often included to suppress the ionization of the carboxyl group and improve peak shape.
- Sample Preparation: Prepare a dilute solution of the analyte (approx. 1 mg/mL) in the mobile phase or a compatible solvent.
- Instrumentation and Conditions:
 - HPLC System: Standard HPLC with a UV detector.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 254 nm (or other wavelength where the aminophenyl chromophore absorbs strongly).

- Injection Volume: 10 μ L.
- Analysis: Inject a sample of the racemic mixture to determine the retention times of both the (R) and (S) enantiomers. Subsequently, inject the sample of (R)-**2-(4-Aminophenyl)-2-hydroxyacetic acid**. The enantiomeric excess is calculated from the integrated peak areas of the two enantiomers:
 - e.e. (%) = $([\text{Area(R)} - \text{Area(S)}] / [\text{Area(R)} + \text{Area(S)}]) \times 100$

Synthesis of (R)-2-(4-Aminophenyl)-2-hydroxyacetic Acid

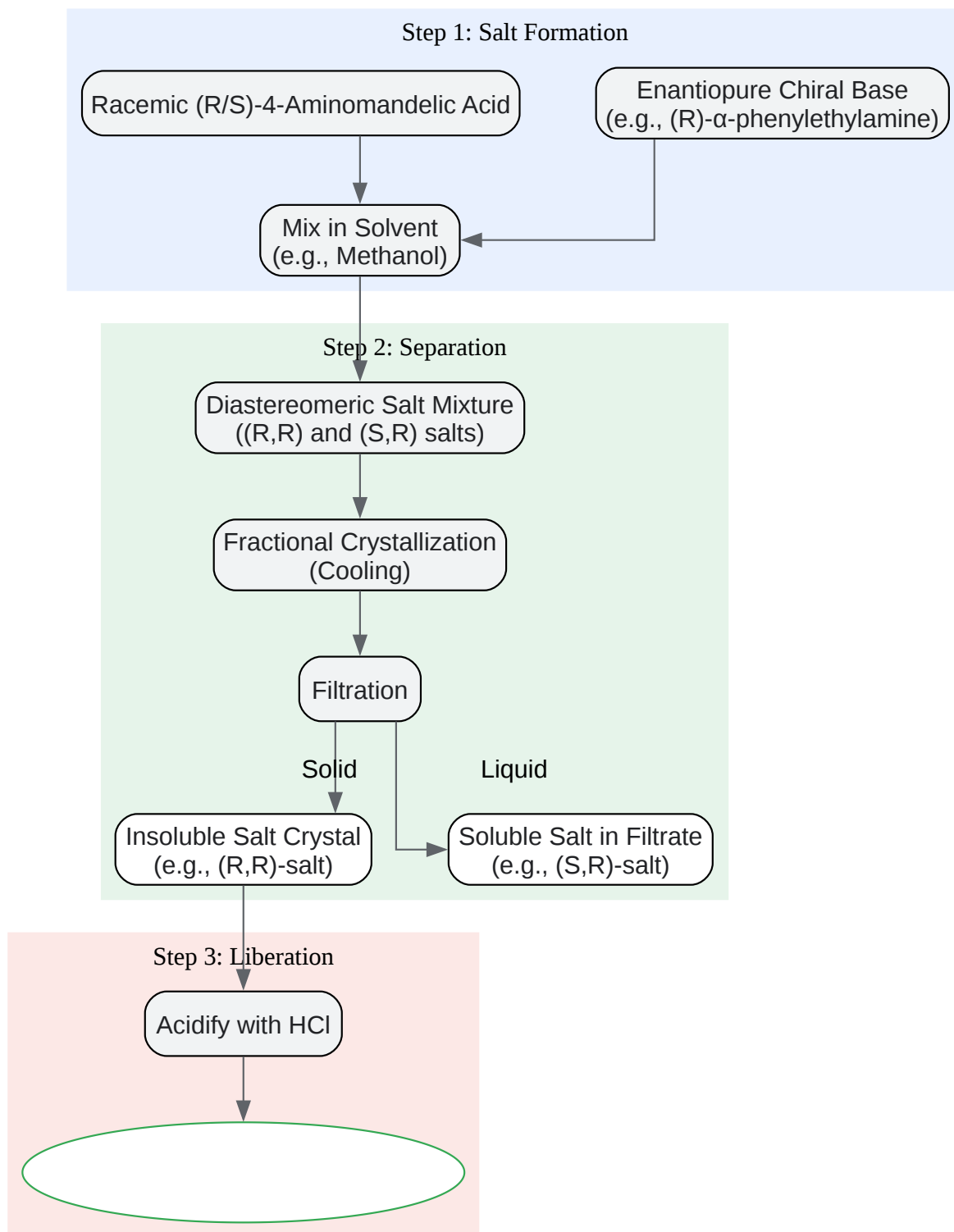
The production of enantiomerically pure (R)-**2-(4-Aminophenyl)-2-hydroxyacetic acid** can be approached via two primary strategies: the separation of a pre-formed racemic mixture (chiral resolution) or the direct, stereocontrolled synthesis of the desired enantiomer (asymmetric synthesis).

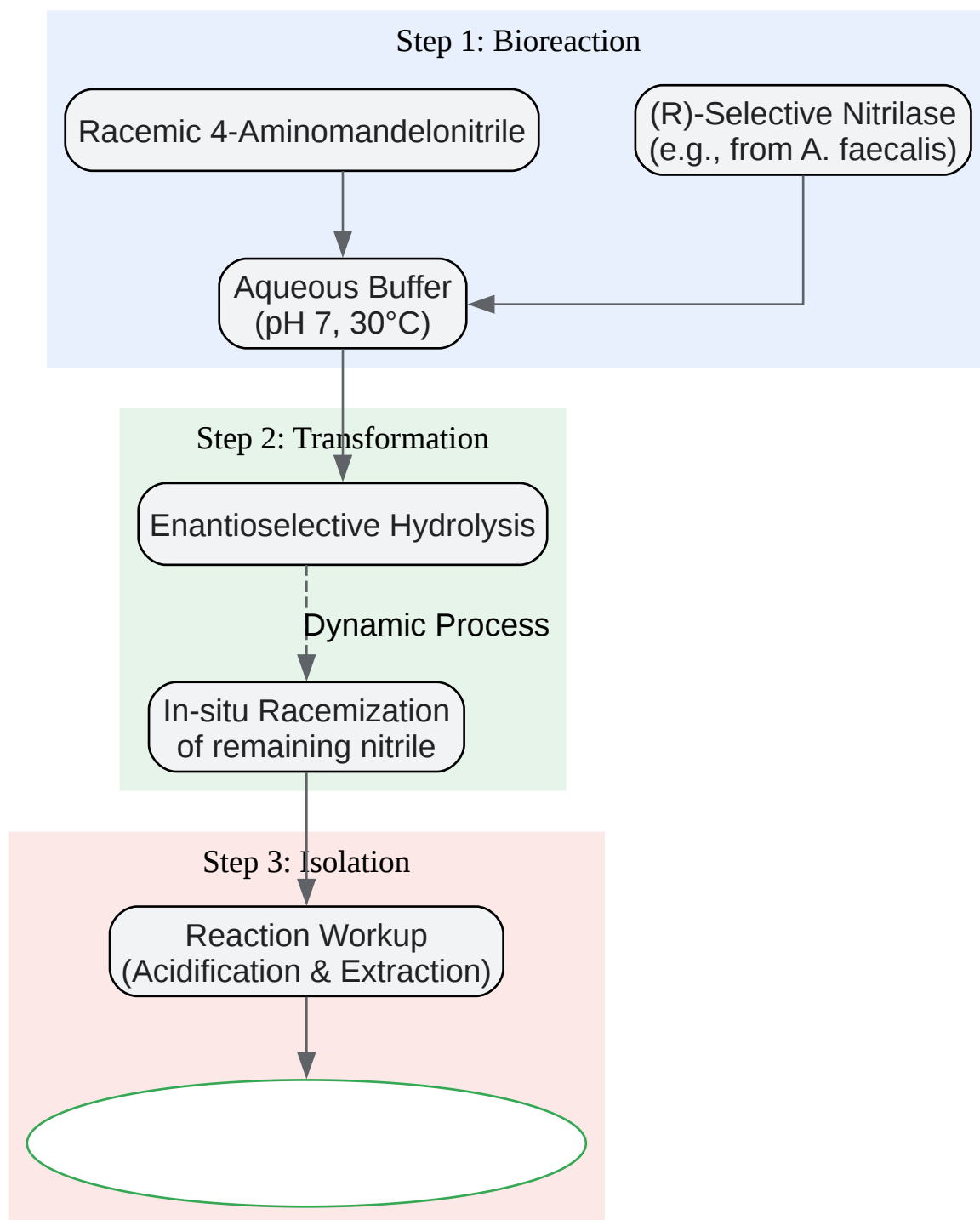
Method A: Chiral Resolution via Diastereomeric Salt Formation

This classical and robust method remains widely used in industrial settings. It relies on the principle that enantiomers have identical physical properties, but diastereomers do not.^{[11][12]} By reacting the racemic acid with a single enantiomer of a chiral base, a mixture of diastereomeric salts is formed, which can then be separated by fractional crystallization.

- Choice of Resolving Agent: A chiral amine (base) is required to resolve a racemic carboxylic acid. The chosen agent, for instance, (R)-(+)- α -phenylethylamine, must be enantiomerically pure and form a salt that crystallizes well with one of the acid's enantiomers, leading to a significant difference in solubility between the two resulting diastereomeric salts ((R)-acid·(R)-base vs. (S)-acid·(R)-base).
- Solvent Selection: The solvent must be chosen to maximize the solubility difference between the diastereomeric salts. One salt should be sparingly soluble, allowing it to crystallize out of the solution, while the other remains dissolved. Alcohols like methanol or ethanol are common choices.

- Acidification: After separation, a strong acid (e.g., HCl) is used to break the ionic bond of the diastereomeric salt, protonating the carboxylate and liberating the enantiomerically enriched free acid.



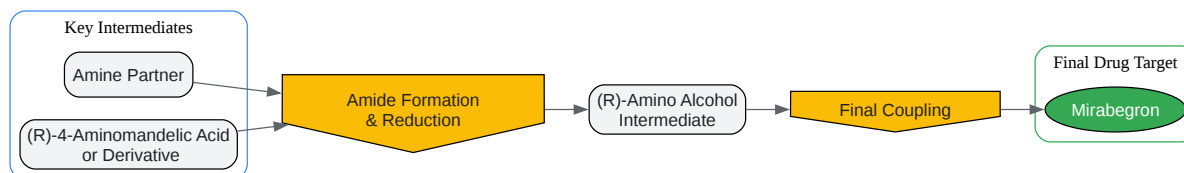


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Caption: Workflow for Biocatalytic Synthesis.

Application in Drug Development: Synthesis of Mirabegron

The primary industrial application of (R)-2-(4-Aminophenyl)-2-hydroxyacetic acid is as a chiral precursor, although its activated derivatives or structurally related molecules are often the direct intermediates. A prominent example is its connection to the synthesis of Mirabegron, a medication for overactive bladder. [14][15][16] While various synthetic routes to Mirabegron exist, several converge on a key intermediate, (R)-2-[[2-(4-aminophenyl)ethyl]amino]-1-phenylethanol. This intermediate is then coupled with 2-amino-1,3-thiazol-4-yl)acetic acid to form the final drug. The chiral center originating from an (R)-hydroxy-phenylacetic acid derivative is crucial for the drug's therapeutic activity. One patented process involves the coupling of D(-)-mandelic acid with 2-(4-nitrophenyl)ethylamine to form an amide, which is then reduced to create the key amino alcohol intermediate. [15] The use of the 4-amino-substituted version of mandelic acid provides a more direct route to analogous intermediates.



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Caption: Role in Mirabegron Synthesis Pathway.

Safety and Handling

As a fine chemical, (R)-2-(4-Aminophenyl)-2-hydroxyacetic acid requires careful handling in a laboratory environment. While a specific safety data sheet (SDS) is not universally available, a hazard assessment can be made based on its constituent functional groups: an aromatic amine and a carboxylic acid.

- Personal Protective Equipment (PPE): Standard laboratory PPE is mandatory. This includes a lab coat, splash-proof safety goggles, and chemical-resistant gloves (e.g., nitrile). [\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)* Inhalation: The compound is a crystalline solid, but fine dust may be generated during handling. Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust.
- Skin and Eye Contact: Aromatic amines and carboxylic acids can be irritants. Avoid direct contact with skin and eyes. In case of contact, rinse the affected area with copious amounts of water for at least 15 minutes and seek medical attention. [\[19\]](#)* Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents and strong bases.
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations for chemical waste.

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